

N-p-Tosylglycine: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-p-Tosylglycine*

Cat. No.: *B554631*

[Get Quote](#)

An In-depth Examination of its Chemical Properties, Synthesis, and Biological Significance

This technical guide provides a comprehensive overview of **N-p-Tosylglycine**, a sulfonamide derivative of the amino acid glycine. It is intended for researchers, scientists, and professionals in the fields of drug development, biochemistry, and medicinal chemistry. This document details the compound's chemical identity, including its CAS number and IUPAC nomenclature, and presents key quantitative data in a structured format. Furthermore, it outlines detailed experimental protocols for its synthesis, purification, and analysis, and explores its role in biological signaling pathways.

Core Chemical and Physical Data

N-p-Tosylglycine, also known as 2-[(4-methylphenyl)sulfonylamino]acetic acid, is a white crystalline solid. Its fundamental properties are summarized in the table below for easy reference.

Identifier	Value
CAS Number	1080-44-0[1]
IUPAC Name	2-[(4-methylphenyl)sulfonylamino]acetic acid[1]
Molecular Formula	C ₉ H ₁₁ NO ₄ S
Molecular Weight	229.25 g/mol
Melting Point	147-149 °C
Synonyms	N-(p-Toluenesulfonyl)glycine, Tos-Gly-OH, N-Tosylglycine

Experimental Protocols

Synthesis of N-p-Tosylglycine

The synthesis of **N-p-Tosylglycine** is typically achieved through the reaction of glycine with p-toluenesulfonyl chloride in a basic aqueous medium. This method, a standard procedure for the N-tosylation of amino acids, is reliable and yields a high-purity product.

Materials:

- Glycine
- p-Toluenesulfonyl chloride (TsCl)
- Sodium carbonate (Na₂CO₃)
- Hydrochloric acid (HCl)
- Diethyl ether
- Distilled water

Procedure:

- In a round-bottom flask, dissolve glycine in a 10% aqueous solution of sodium carbonate.

- Cool the solution in an ice bath with continuous stirring.
- Slowly add p-toluenesulfonyl chloride to the cooled solution. The tosyl chloride should be added in small portions to control the exothermic reaction.
- After the addition is complete, continue stirring the reaction mixture in the ice bath for 2-3 hours, and then allow it to stir at room temperature overnight.
- After the reaction period, acidify the mixture to a pH of approximately 2 using concentrated hydrochloric acid. This will precipitate the **N-p-Tosylglycine**.
- Filter the crude product using a Büchner funnel and wash it with cold distilled water.

Purification by Recrystallization

The crude **N-p-Tosylglycine** can be purified by recrystallization to obtain a product of high purity, suitable for analytical and biological studies.

Materials:

- Crude **N-p-Tosylglycine**
- Ethanol
- Distilled water

Procedure:

- Dissolve the crude **N-p-Tosylglycine** in a minimal amount of hot ethanol.
- Slowly add hot distilled water to the ethanolic solution until a slight turbidity persists.
- If the solution becomes too turbid, add a small amount of hot ethanol to redissolve the precipitate.
- Allow the solution to cool slowly to room temperature, and then place it in an ice bath to facilitate complete crystallization.

- Collect the purified crystals by filtration, wash them with a small amount of cold ethanol-water mixture, and dry them under vacuum.

Analytical Characterization

The identity and purity of the synthesized **N-p-Tosylglycine** should be confirmed using standard analytical techniques.

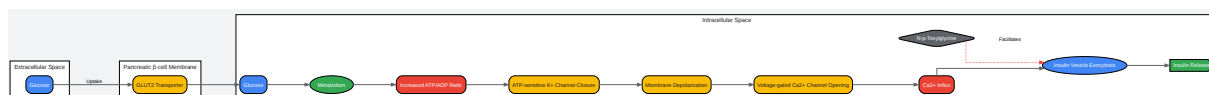
- Melting Point: The melting point of the purified product should be determined and compared to the literature value (147-149 °C). A sharp melting range indicates high purity.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum should exhibit characteristic signals for the aromatic protons of the tosyl group, the methylene protons of the glycine moiety, the amine proton, the carboxylic acid proton, and the methyl protons of the tosyl group.
 - ¹³C NMR: The carbon NMR spectrum will show distinct peaks for the carbonyl carbon of the carboxylic acid, the methylene carbon, and the carbons of the aromatic ring and the methyl group.
- Infrared (IR) Spectroscopy: The IR spectrum should display characteristic absorption bands for the N-H, C=O (carboxylic acid), S=O (sulfonamide), and aromatic C-H functional groups.

Biological Significance and Signaling Pathways

N-p-Tosylglycine has been identified as a molecule with interesting biological activities, notably its ability to facilitate insulin release and inhibit transglutaminase activity.^[2] This section explores its potential role in cellular signaling.

Facilitation of Insulin Release

N-p-Tosylglycine has been shown to enhance insulin secretion from pancreatic β -cells.^[2] While the precise mechanism is still under investigation, it is suggested to interfere with a late event in the insulin secretory pathway, possibly at the cell boundary.^[2] The following diagram illustrates a simplified model of the insulin secretion pathway and the potential point of intervention by **N-p-Tosylglycine**.

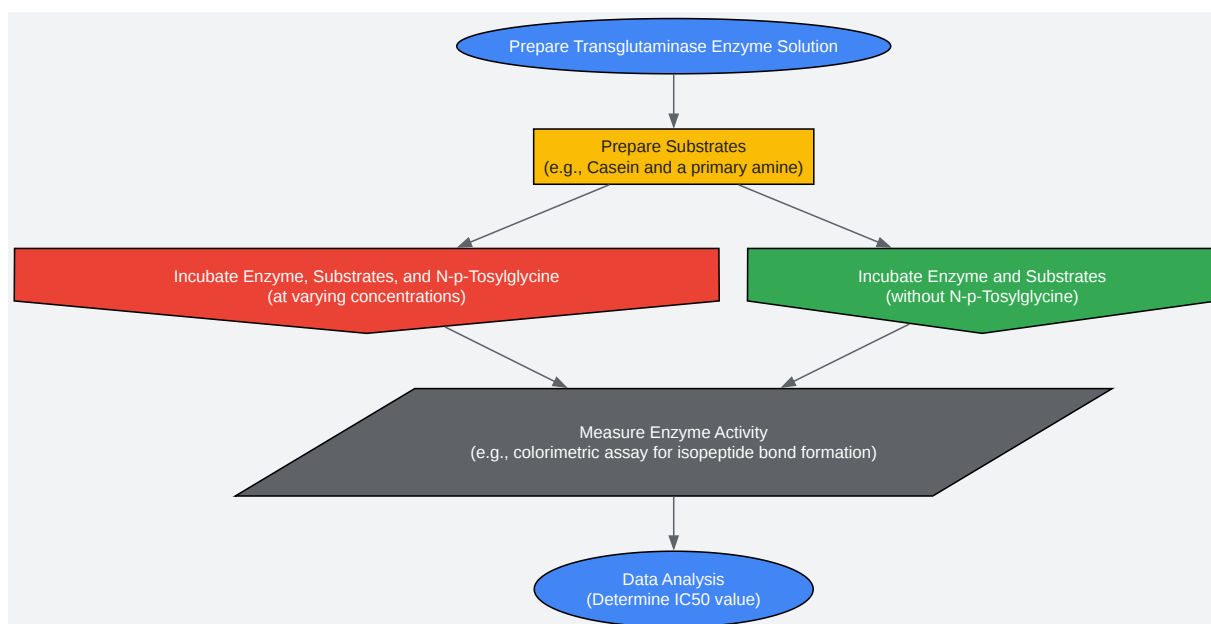


[Click to download full resolution via product page](#)

Caption: Proposed mechanism of **N-p-Tosylglycine** in facilitating insulin release.

Inhibition of Transglutaminase

Transglutaminases are enzymes that catalyze the formation of isopeptide bonds between proteins. **N-p-Tosylglycine** has been reported to be an inhibitor of this enzyme family.[2] This inhibitory action could have implications in various physiological and pathological processes where transglutaminases are involved, such as celiac disease and neurodegenerative disorders. The following workflow outlines a general experimental approach to study this inhibition.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for assessing transglutaminase inhibition.

This technical guide serves as a foundational resource for researchers working with **N-p-Tosylglycine**. The provided information on its chemical properties, synthesis, and biological activities is intended to facilitate further investigation into its potential therapeutic applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-(p-Toluenesulfonyl)glycine, 97% | Fisher Scientific [fishersci.ca]
- 2. Facilitation of insulin release by N-p-tosylglycine - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N-p-Tosylglycine: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b554631#n-p-tosylglycine-cas-number-and-iupac-nomenclature]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com